

# influence of temperature on C.I. Acid Brown 75 dye uptake

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## Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B14471230

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## Technical Support Center: C.I. Acid Brown 75 Dye Uptake

This technical support guide provides troubleshooting advice, experimental protocols, and key data related to the influence of temperature on the uptake of **C.I. Acid Brown 75**.

## Frequently Asked Questions (FAQs) and Troubleshooting

Q1: We are observing inconsistent or unlevel dyeing results at higher temperatures. What could be the cause?

A: High temperatures can lead to rapid surface fixation of **C.I. Acid Brown 75**, particularly on substrates like chrome-tanned leather. This rapid initial uptake can prevent the dye from penetrating evenly into the material, resulting in poor leveling and inconsistent shades. While increased temperature generally enhances the rate of dye uptake, it can also exacerbate issues of unlevel dyeing if not properly controlled. The interplay of ionic forces, which are pH-dependent, also increases with temperature, leading to faster fixation.

Q2: Our leather substrate is shrinking or hardening after the dyeing process at elevated temperatures. Why is this happening and how can we prevent it?

A: Leather is a protein-based material (collagen) and is sensitive to high temperatures. Exceeding the shrinkage temperature of the leather will cause irreversible damage to its fibrous structure, leading to hardening and shrinkage. For vegetable-tanned leather, the safe maximum temperature during dyeing is typically around 45°C. Chrome-tanned leather exhibits better heat resistance and can often tolerate temperatures up to 55-60°C. Dyeing at temperatures above 60°C is generally not recommended as it can cause the leather to shrink and become rigid.

Q3: We have increased the temperature, but the dye uptake has not significantly improved. What other factors should we investigate?

A: Temperature is just one of several critical parameters influencing dye uptake. If you are not seeing the expected results, consider the following factors:

- **pH:** The pH of the dyebath is crucial. For acid dyes, the process is typically carried out in a weakly to moderately acidic environment (e.g., pH 2.5-4.5) to facilitate the formation of ionic bonds between the dye and the substrate.
- **Initial Dye Concentration:** The concentration of **C.I. Acid Brown 75** in the dyebath directly impacts the equilibrium and the amount of dye adsorbed. At high concentrations, the available binding sites on the substrate can become saturated.
- **Contact Time:** The duration of the dyeing process must be sufficient to allow the system to reach equilibrium.
- **Substrate Properties:** The type of tannage (chrome vs. vegetable), any retanning agents used, and the inherent structure of the substrate will affect its affinity for the dye.

Q4: How does the adsorption process of **C.I. Acid Brown 75** respond to temperature from a thermodynamic perspective?

A: Studies on the adsorption of **C.I. Acid Brown 75** have shown the process to be endothermic.<sup>[1]</sup> An endothermic process absorbs heat from its surroundings, meaning that an increase in temperature favors the adsorption and leads to a higher dye uptake. This is consistent with the positive enthalpy change ( $\Delta H^\circ$ ) observed in thermodynamic analyses.

## Data Presentation

**Table 1: Qualitative Effect of Temperature on C.I. Acid Brown 75 Dye Uptake on Leather**

Temperature Range	Effect on Dye Uptake Rate	Potential Issues & Remarks
Room Temperature (~25°C)	Slow to moderate	Sub-optimal uptake; may require very long contact times.
Warm (40°C - 50°C)	Good; increased rate and exhaustion	Generally the optimal range for vegetable-tanned leather. Promotes better penetration than higher temperatures.
Hot (55°C - 60°C)	Fast; high exhaustion	Suitable for chrome-tanned leather. Risk of unlevel dyeing due to rapid surface fixation. Close monitoring is required.
Very Hot (>60°C)	Very rapid	Not Recommended. High risk of leather shrinkage, hardening, and damage to the fiber structure.

**Table 2: Thermodynamic Parameters for C.I. Acid Brown 75 Adsorption**

The following data, derived from a study on adsorption onto modified coal fly ash granules, indicates the nature of the adsorption process.

Parameter	Symbol	Value	Implication
Enthalpy Change	$\Delta H^\circ$	Positive	The process is endothermic; dye uptake is favored by an increase in temperature. <a href="#">[1]</a>
Entropy Change	$\Delta S^\circ$	Positive	Indicates increased randomness at the solid-liquid interface during adsorption.
Gibbs Free Energy Change	$\Delta G^\circ$	Negative	Indicates that the adsorption process is spontaneous.

## Experimental Protocols

### Protocol: Batch Adsorption Experiment to Determine Temperature Influence

This protocol outlines a standard method to determine the uptake kinetics of **C.I. Acid Brown 75** at various temperatures.

#### 1. Materials & Equipment:

- **C.I. Acid Brown 75** dye powder
- Substrate (e.g., accurately weighed pieces of leather)
- Distilled or deionized water
- Buffer solutions for pH control (e.g., formic acid, acetic acid)
- Beakers or flasks
- Shaking water bath with precise temperature control

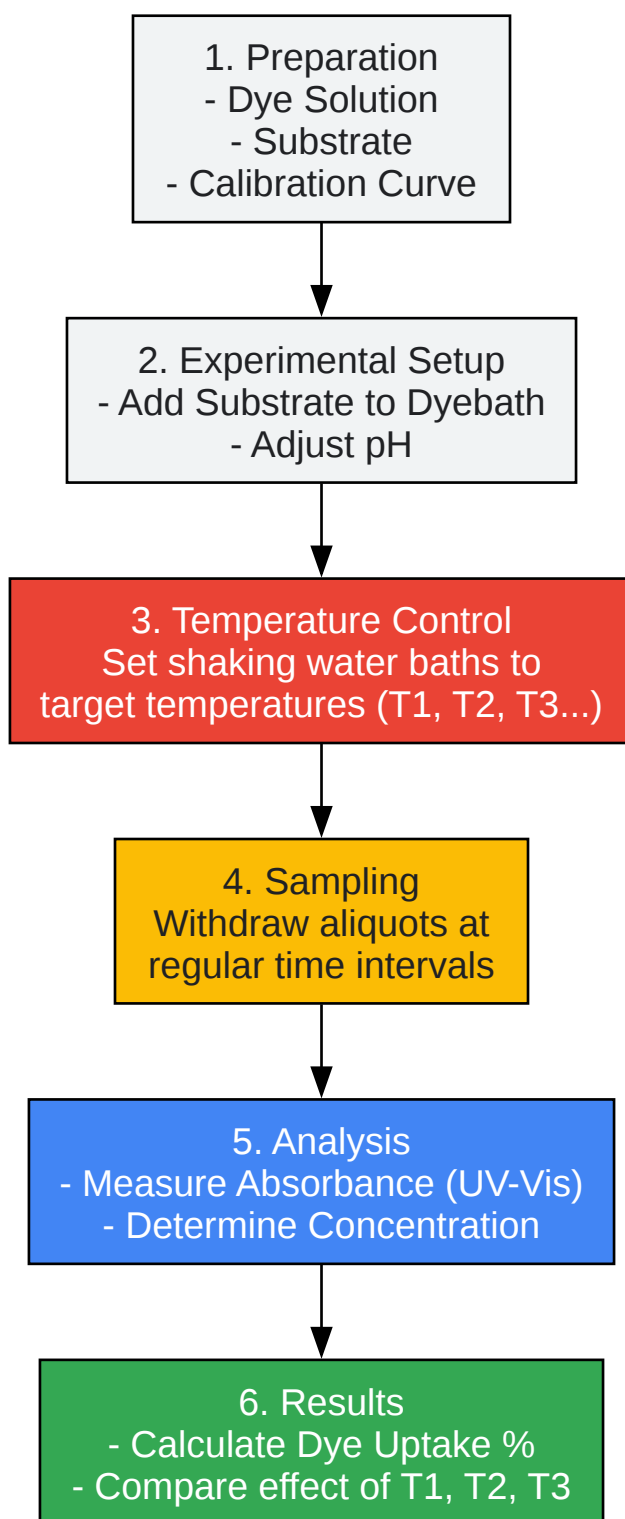
- UV-Vis Spectrophotometer
- Pipettes, cuvettes, and standard laboratory glassware
- Filter or centrifuge

## 2. Procedure:

- Preparation of Dye Stock Solution:
  - Accurately weigh a known amount of **C.I. Acid Brown 75** dye powder.
  - Dissolve the dye in deionized water to prepare a concentrated stock solution (e.g., 1000 mg/L).
- Preparation of Calibration Curve:
  - Prepare a series of standard dye solutions of known concentrations by diluting the stock solution.
  - Measure the absorbance of each standard solution at the maximum wavelength ( $\lambda_{\text{max}}$ ) of **C.I. Acid Brown 75** using a UV-Vis spectrophotometer.
  - Plot a graph of absorbance versus concentration to create a calibration curve. This will be used to determine the concentration of unknown samples.
- Adsorption Experiment:
  - Prepare several identical dye baths by diluting the stock solution to the desired initial concentration (e.g., 50 mg/L).
  - Adjust the pH of the dye baths to the desired experimental value.
  - Place an accurately weighed, identical piece of the substrate into each beaker.
  - Place the beakers into a shaking water bath. Set each bath to a different target temperature (e.g., 30°C, 40°C, 50°C, 60°C).

- At regular time intervals (e.g., 10, 20, 30, 60, 90, 120 minutes), withdraw a small aliquot of the dye solution from each beaker.
- Clarify the aliquots by filtering or centrifuging to remove any suspended particles.
- Spectrophotometric Analysis & Calculation:
  - Measure the absorbance of each clarified aliquot using the spectrophotometer at the predetermined  $\lambda_{\text{max}}$ .
  - Use the calibration curve to determine the concentration of the dye remaining in the solution ( $C_t$ ) at each time point.
  - Calculate the percentage of dye uptake at each time point for each temperature using the following formula:  $\text{Dye Uptake (\%)} = [(C_0 - C_t) / C_0] \times 100$  Where:  $C_0$  = Initial dye concentration  $C_t$  = Dye concentration at time 't'

## Visualizations



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Caption: Experimental workflow for studying the effect of temperature on dye uptake.

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## References

- 1. researchgate.net [researchgate.net]
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